

# In-depth Technical Guide: **prim-O-Glucosylangelicain** (CAS 85889-15-2)

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## Compound of Interest

Compound Name: *prim-O-Glucosylangelicain*

Cat. No.: *B1150786*

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## Abstract

**prim-O-Glucosylangelicain** is a naturally occurring chromone glycoside.<sup>[1]</sup> This technical guide synthesizes the currently available physicochemical data for **prim-O-Glucosylangelicain** (CAS 85889-15-2). Despite its documented isolation and structural elucidation, publicly accessible information regarding its specific biological activities, associated signaling pathways, and detailed experimental protocols for bioassays is notably scarce. This document provides a summary of its known properties and serves as a foundational resource for researchers initiating studies on this compound.

## Physicochemical Properties

The fundamental physicochemical properties of **prim-O-Glucosylangelicain** have been compiled from various chemical supplier databases. These properties are essential for its handling, formulation, and experimental design.

Property	Value	Source(s)
CAS Number	85889-15-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>21</sub> H <sub>26</sub> O <sub>11</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	454.4 g/mol	<a href="#">[2]</a>
IUPAC Name	(2S)-4-hydroxy-2-(2-hydroxypropan-2-yl)-7-[[[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxymethyl]-2,3-dihydrofuro[3,2-g]chromen-5-one	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
SMILES	<chem>CC(C)(C1CC2=C(O1)C=C3C(=C2O)C(=O)C=C(O3)COC4C(C(C(C(O4)CO)O)O)O)O</chem>	<a href="#">[2]</a>
Physical Description	Powder	<a href="#">[2]</a>
Purity	>98%	<a href="#">[2]</a>
Solubility	Information not available. General advice suggests warming to 37°C and using an ultrasonic bath to aid dissolution.	<a href="#">[2]</a>
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored at -20°C for several months.	<a href="#">[2]</a>

## Natural Source and Isolation

**prim-O-Glucosylangelicain** is a natural product isolated from the roots of *Cimicifuga foetida* L. [\[1\]](#)[\[4\]](#)[\[6\]](#), a plant species used in traditional medicine. The structure of **prim-O-**

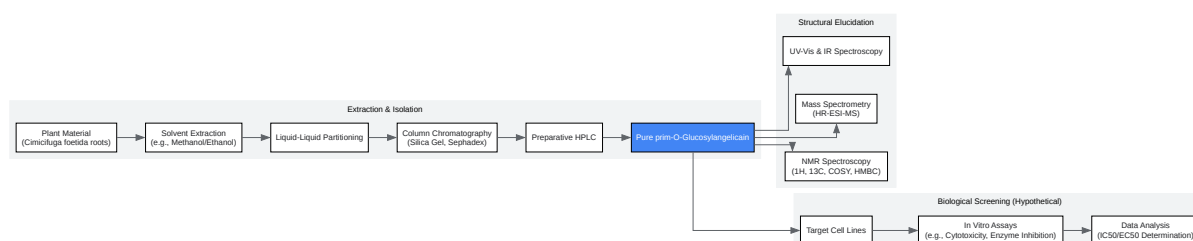
**Glucosylangelicain** was established through spectroscopic and chemical methods, with its initial characterization reported in a 1983 publication in the Chemical & Pharmaceutical Bulletin.<sup>[1]</sup>

## Biological Activity and Signaling Pathways

As of the latest available data, there is a significant lack of published research detailing the specific biological activities of **prim-O-Glucosylangelicain**. While other compounds isolated from *Cimicifuga foetida* have been investigated for various pharmacological effects, this particular chromone glycoside has not been the subject of extensive biological screening or mechanism of action studies. Therefore, no information on its associated signaling pathways can be provided at this time.

## Experimental Protocols

Due to the absence of published studies on the biological activity of **prim-O-Glucosylangelicain**, specific experimental protocols for its bioassays are not available. For researchers interested in investigating this compound, a general workflow for the isolation and characterization of natural products is suggested below.



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Figure 1. A generalized workflow for the isolation, characterization, and initial biological screening of a natural product like **prim-O-Glucosylangelicain**.

## Conclusion and Future Directions

**prim-O-Glucosylangelicain** is a well-characterized chemical entity in terms of its structure and physicochemical properties. However, a significant knowledge gap exists regarding its biological functions. This presents an opportunity for further research to explore its potential pharmacological activities. Future studies could involve a broad range of in vitro and in vivo screening assays to elucidate its bioactivity profile and to identify any potential therapeutic applications. The detailed structural information available provides a solid foundation for such investigations.

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## References

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